

(4-Nitro-phenyl)-acetaldehyde chemical properties and structure

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Compound of Interest

Compound Name: (4-Nitro-phenyl)-acetaldehyde

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An In-depth Technical Guide to **(4-Nitro-phenyl)-acetaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **(4-Nitro-phenyl)-acetaldehyde** (CAS No: 1460-05-5). It is intended to serve as a technical resource for professionals in research, development, and medicinal chemistry.

Core Chemical Properties and Structure

(4-Nitro-phenyl)-acetaldehyde is a versatile aromatic aldehyde that serves as a crucial building block in organic synthesis.^[1] Its structure is characterized by a phenyl ring substituted with a nitro group at the para position relative to an acetaldehyde moiety.^{[1][2]} This substitution pattern, featuring a potent electron-withdrawing nitro group, significantly influences the compound's reactivity, particularly at the aldehyde functional group.^[1]

Chemical Structure

The IUPAC name for this compound is 2-(4-nitrophenyl)acetaldehyde.^{[1][3]} Its structure is depicted below:

Chemical Identifiers and Descriptors

Identifier	Value
CAS Number	1460-05-5 [1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₈ H ₇ NO ₃ [1] [2] [6] [7] [8]
Molecular Weight	165.15 g/mol [1] [3] [6] [7] [8]
InChI Key	NDXLKCBBPVHYSO-UHFFFAOYSA-N [1] [3] [5]
Canonical SMILES	C1=CC(=CC=C1CC=O)--INVALID-LINK--[O-] [3]

| Synonyms | 2-(4-Nitrophenyl)acetaldehyde, 4-Nitrophenylethanal, 4-Nitrobenzeneacetaldehyde[\[4\]](#)[\[7\]](#) |

Physicochemical Properties

The physical and chemical properties of **(4-Nitro-phenyl)-acetaldehyde** are summarized in the table below. The compound is typically an orange to light yellow solid and exhibits moderate to high polarity, which influences its solubility.[\[2\]](#)[\[5\]](#)[\[7\]](#)

Physicochemical Data

Property	Value	Source
Melting Point	85-86 °C	[4] [7] [8]
Boiling Point	315.4 ± 17.0 °C (Predicted)	[4] [7] [8]
Density	1.256 ± 0.06 g/cm ³ (Predicted)	[4] [7] [8]
Appearance	Orange Solid / White to light yellow solid	[5] [7]
Solubility	Hydrolyzes in aqueous solutions; Likely soluble in organic solvents.	[1] [2]

| Storage | Store in freezer (-20°C), in a dark place, under an inert atmosphere. |[\[5\]](#)[\[7\]](#) |

Spectroscopic Data

Key spectroscopic features for the characterization of **(4-Nitro-phenyl)-acetaldehyde** are outlined below. These data are critical for confirming the compound's identity and purity.[\[1\]](#)

Spectroscopic Characterization Data

Technique	Characteristic Peaks/Signals
¹ H NMR	Aldehyde proton: δ 9.8–10.2 ppm; Aromatic protons (near nitro group): δ 8.2–8.5 ppm
FT-IR	C=O stretch: \sim 1720 cm ⁻¹ ; Asymmetric NO ₂ stretch: \sim 1520 cm ⁻¹ ; Symmetric NO ₂ stretch: \sim 1350 cm ⁻¹

| Mass Spectrometry | Molecular ion peak (M⁺): m/z 165 |

Synthesis and Experimental Protocols

(4-Nitro-phenyl)-acetaldehyde is primarily synthesized through the oxidation of the corresponding alcohol, 4-nitrophenylethanol.[\[1\]](#)

Experimental Protocol: Oxidation of 4-Nitrophenylethanol

This protocol describes a common laboratory-scale synthesis.

Objective: To synthesize **(4-Nitro-phenyl)-acetaldehyde** via the oxidation of 4-nitrophenylethanol using pyridinium chlorochromate (PCC).

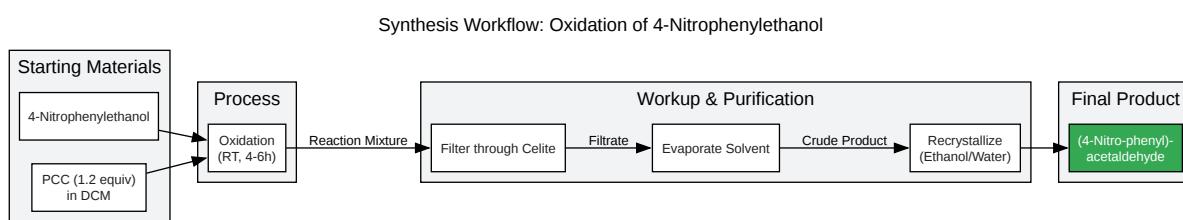
Materials:

- 4-Nitrophenylethanol
- Pyridinium chlorochromate (PCC) (1.2 equivalents)

- Dichloromethane (DCM), anhydrous
- Celite
- Ethanol
- Deionized water
- Standard laboratory glassware, magnetic stirrer, filtration apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-nitrophenylethanol in anhydrous dichloromethane (DCM).
- Oxidation: Add pyridinium chlorochromate (PCC) (1.2 equivalents) to the solution. Stir the mixture at room temperature for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Workup: Upon completion, filter the reaction mixture through a pad of Celite to remove the chromium salts. Wash the filter cake with additional DCM.
- Isolation: Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.[\[1\]](#)
- Purification: Purify the crude product by recrystallization from an ethanol-water mixture (e.g., 3:1 ratio) to yield pure **(4-Nitro-phenyl)-acetaldehyde**.[\[1\]](#)



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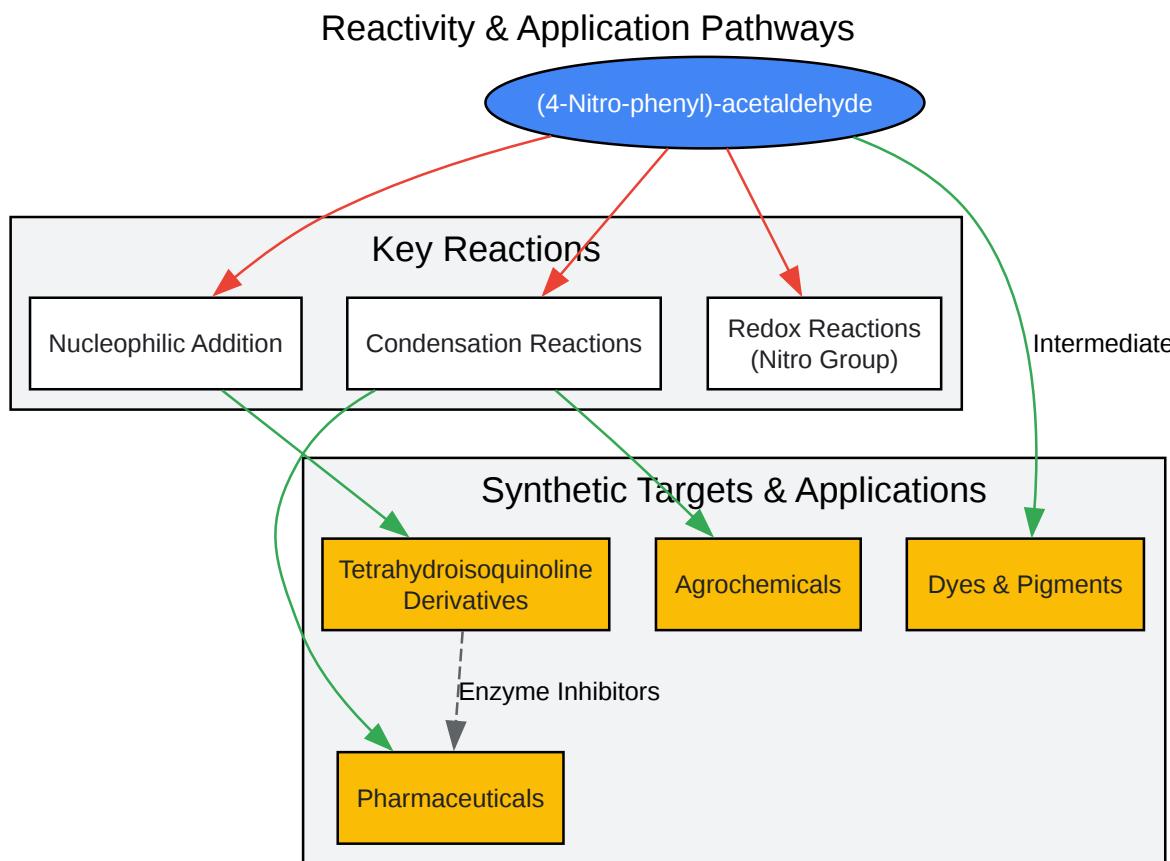
Caption: Oxidation of 4-nitrophenylethanol to the target aldehyde.

Chemical Reactivity and Applications

The reactivity of **(4-Nitro-phenyl)-acetaldehyde** is dominated by its two functional groups: the aldehyde and the nitro group.[\[1\]](#)

- Aldehyde Group: The aldehyde is highly electrophilic, readily participating in nucleophilic addition and condensation reactions.[\[1\]](#)[\[2\]](#) This makes it a valuable precursor for creating more complex molecules.
- Nitro Group: The electron-withdrawing nature of the nitro group activates the aromatic ring and can undergo redox reactions, potentially generating reactive intermediates.[\[1\]](#)

This dual reactivity makes the compound a key intermediate in the production of various high-value chemicals.



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Caption: Reactivity profile and applications of the title compound.

Applications in Synthesis

- Pharmaceuticals: It is a precursor for synthesizing complex heterocyclic compounds, such as tetrahydroisoquinoline derivatives, which are investigated as potential enzyme inhibitors for treating diseases like cancer.[\[1\]](#)
- Agrochemicals: Its reactivity allows it to be a building block in the creation of new agrochemical products.[\[1\]](#)
- Dyes and Pigments: The compound is utilized in the industrial manufacturing of dyes and pigments.[\[1\]](#)

- Biochemical Research: It is employed in biochemical assays to study enzyme kinetics and mechanisms involving aldehyde groups.[1]

Biological Activity and Safety

Biological Profile

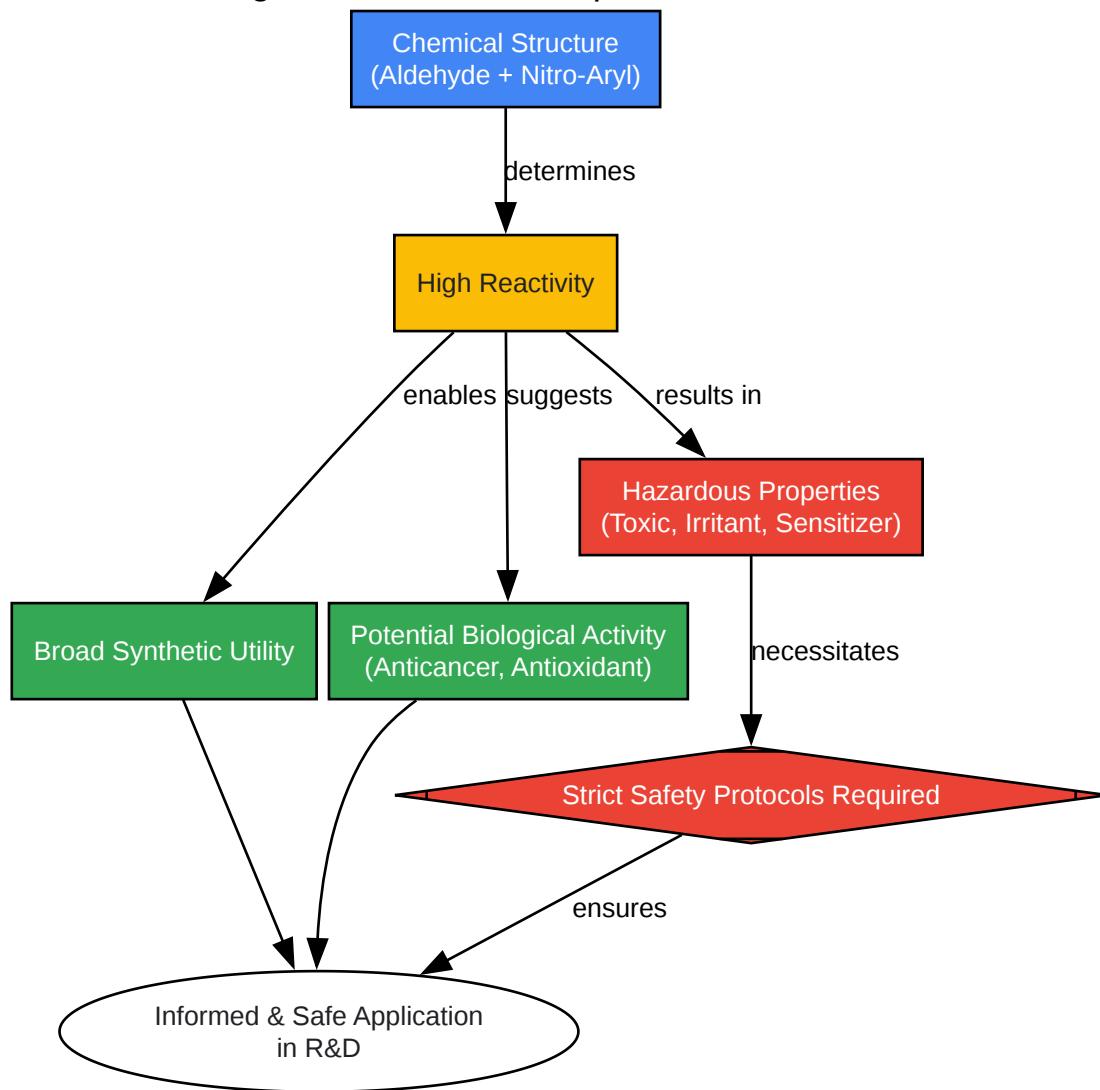
Research indicates that compounds containing nitrophenyl groups may possess antioxidant and anticancer properties.[1] The proposed mechanism of action involves the aldehyde group forming covalent bonds with nucleophilic sites on proteins or enzymes, leading to potential inhibition of their activity.[1] The nitro group may also participate in redox cycling, generating reactive intermediates.[1]

Safety and Handling

(4-Nitro-phenyl)-acetaldehyde is a hazardous substance and must be handled with appropriate safety precautions.

- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H332 (Harmful if inhaled).[3]
- Handling: Use in a well-ventilated area.[9] Wear suitable personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and protective clothing.[9] Avoid formation of dust and prevent contact with skin and eyes.[9] Keep away from sources of ignition.[9][10]
- First Aid: In case of inhalation, move the individual to fresh air.[9] For skin contact, wash thoroughly with soap and water.[9] For eye contact, rinse cautiously with water for several minutes.[11] Seek medical attention if symptoms persist.

Logical Flow: From Properties to Safe Use

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References

- 1. (4-Nitro-phenyl)-acetaldehyde | High-Purity Reagent [benchchem.com]

- 2. CAS 1460-05-5: (4-NITRO-PHENYL)-ACETALDEHYDE | CymitQuimica [cymitquimica.com]
- 3. (4-Nitrophenyl)acetaldehyde | C8H7NO3 | CID 11744988 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (4-NITRO-PHENYL)-ACETALDEHYDE CAS#: 1460-05-5 [amp.chemicalbook.com]
- 5. (4-Nitro-phenyl)-acetaldehyde | 1460-05-5 [sigmaaldrich.com]
- 6. aldlab-chemicals_(4-nitro-phenyl)-acetaldehyde [aldlab.com]
- 7. (4-NITRO-PHENYL)-ACETALDEHYDE | 1460-05-5 [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. echemi.com [echemi.com]
- 10. airgas.com [airgas.com]
- 11. fishersci.com [fishersci.com]
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